

Personal protective equipment for handling Hydrogen bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hydrogen bromide

Cat. No.: B145481

[Get Quote](#)

Essential Safety and Handling Guide for Hydrogen Bromide

This guide provides critical safety protocols, personal protective equipment (PPE) requirements, and operational procedures for the safe handling of **hydrogen bromide** (HBr) in a laboratory setting. Adherence to these guidelines is essential for minimizing risks to researchers, scientists, and drug development professionals.

Hydrogen bromide is a highly corrosive and toxic gas that can cause severe burns to the skin, eyes, and respiratory tract upon contact.^{[1][2][3]} Inhalation is a primary route of exposure and can lead to significant respiratory irritation and damage.^{[1][2]} It is crucial to handle this chemical with appropriate engineering controls and personal protective equipment at all times.

Immediate Safety and Personal Protective Equipment (PPE) Protocol

A thorough risk assessment must be conducted before beginning any work with **hydrogen bromide**. The following step-by-step guidance will ensure the selection and use of appropriate PPE.

1. Engineering Controls:

- Always handle **hydrogen bromide** in a well-ventilated area, preferably within a certified chemical fume hood with a corrosion-resistant, forced-draft system.[4][5]
- Ensure that safety showers and eyewash stations are readily accessible and have been recently tested.[4][5]
- Gas detection systems equipped with alarms should be in place to monitor for leaks and ensure HBr levels remain below established exposure limits.[1]

2. Eye and Face Protection:

- Wear splash-resistant safety goggles that meet EN 166 or OSHA 29 CFR 1910.133 standards.[4][6]
- When connecting or disconnecting cylinders, or whenever there is a higher risk of exposure, a full-face shield must be worn in addition to safety goggles.[1][4][6]

3. Respiratory Protection:

- Respiratory protection is mandatory when engineering controls may not be sufficient to maintain exposure below occupational limits.
- For concentrations up to 30 ppm, a NIOSH-approved supplied-air respirator in continuous-flow mode, a powered air-purifying respirator (PAPR) with an acid gas cartridge, or a full-facepiece respirator with an appropriate acid gas canister is required.[7][8]
- In situations with unknown concentrations or during emergencies, a self-contained breathing apparatus (SCBA) with a full facepiece is essential.[4][8][9]

4. Skin and Body Protection:

- Gloves: Wear chemically resistant gloves at all times. Recommended materials include Butyl-rubber, chloroprene, or Hydrogenated Nitrile-Butadiene rubber (HNBR).[5][6] Always consult the glove manufacturer's specifications for breakthrough times and compatibility. When handling liquefied gas, wear cold-insulating gloves (EN 511).[6]

- **Protective Clothing:** A full-length, chemically resistant lab coat or apron should be worn to prevent skin exposure.^[5] For tasks with a high risk of splashes or gas release, a gas-tight chemical protective suit (compliant with EN 943-1) is necessary.^{[6][9]}
- **Footwear:** Wear closed-toe shoes; safety footwear (compliant with EN ISO 20345) is recommended when handling cylinders.^{[6][9]}

Quantitative Exposure Limits

The following table summarizes the occupational exposure limits for **hydrogen bromide** established by various regulatory agencies. All work should be conducted in a manner that keeps exposure well below these limits.

Agency	Exposure Limit	Notes
OSHA (Occupational Safety and Health Administration)	3 ppm (10 mg/m ³)	8-hour Permissible Exposure Limit (PEL)
NIOSH (National Institute for Occupational Safety and Health)	3 ppm (10 mg/m ³)	Ceiling Recommended Exposure Limit (REL)
ACGIH (American Conference of Governmental Industrial Hygienists)	2 ppm	Ceiling Threshold Limit Value (TLV) [®]
NIOSH IDLH (Immediately Dangerous to Life or Health)	30 ppm	The level at which immediate escape is necessary

(Source:^{[1][7][10][11]})

Operational and Disposal Plans

Handling and Storage Procedures:

- **Cylinder Handling:** Protect cylinders from physical damage. Do not drag, roll, or drop them. Cylinders should be stored upright and firmly secured to prevent falling.^[5]

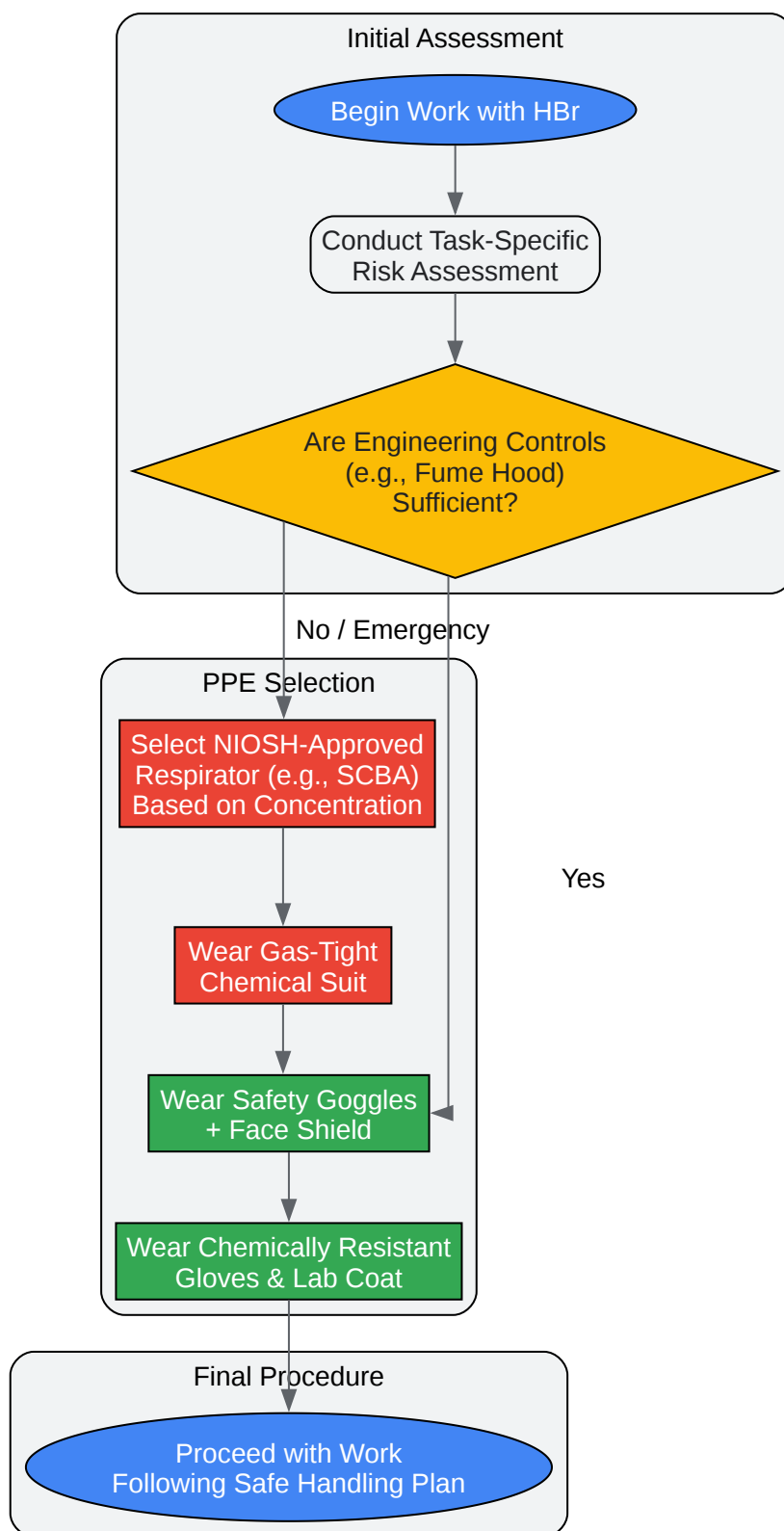
- System Integrity: Use a "first in-first out" inventory system.^[5] Ensure all lines and equipment are electrically grounded and made of compatible, corrosion-resistant materials. Regularly check for leaks.^[5]
- Preventing Suckback: Use a check valve or other backflow prevention device in the piping to prevent foreign materials from entering the cylinder.^[5]^[12]

Emergency First-Aid Procedures:

- Inhalation: Immediately move the affected person to fresh air.^[4]^[5] If breathing is difficult, qualified personnel should administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.^[4]^[5]^[6]
- Skin Contact: Immediately flush the affected area with large amounts of water for at least 15 minutes while removing all contaminated clothing.^[4]^[5]^[12] For contact with liquefied gas, which can cause frostbite, immerse the affected area in warm water.^[10] Seek immediate medical attention.^[5]^[12]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.^[4]^[5] Remove contact lenses if present and easy to do.^[6]^[12] Seek immediate medical attention from an ophthalmologist.^[4]

Disposal Plan:

- Contaminated PPE: Double-bag and seal all contaminated gloves, clothing, and other disposable materials.^[5] Dispose of this waste as hazardous material in accordance with local, regional, and national regulations.
- Empty Cylinders: Do not attempt to refill empty cylinders. Ensure the valve is fully closed and the valve protection cap is securely in place.^[5] Return all empty gas cylinders to the compressed gas distributor.^[5]



[Click to download full resolution via product page](#)

Caption: PPE selection workflow for handling **Hydrogen Bromide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Safety Guidelines for Handling Hydrogen Bromide (HBr) Gas [gasdetection.com]
- 2. produkte.linde-gas.at [produkte.linde-gas.at]
- 3. gas-sensing.com [gas-sensing.com]
- 4. holstongases.com [holstongases.com]
- 5. ipo.rutgers.edu [ipo.rutgers.edu]
- 6. my.airliquide.com [my.airliquide.com]
- 7. CDC - NIOSH Pocket Guide to Chemical Hazards - Hydrogen bromide [cdc.gov]
- 8. d3qi0qp55mx5f5.cloudfront.net [d3qi0qp55mx5f5.cloudfront.net]
- 9. uni-muenster.de [uni-muenster.de]
- 10. nj.gov [nj.gov]
- 11. HYDROGEN BROMIDE | Occupational Safety and Health Administration [osha.gov]
- 12. airgas.com [airgas.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Hydrogen bromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145481#personal-protective-equipment-for-handling-hydrogen-bromide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com